

A Comprehensive Technical Guide to the Physical Properties of Butyl Dihydrogen Phosphate

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Compound of Interest

Compound Name: *Butyl dihydrogen phosphate*

Cat. No.: *B143570*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical properties of **butyl dihydrogen phosphate** (also known as monobutyl phosphate or n-butyl acid phosphate). The information is compiled and presented to meet the needs of researchers, scientists, and professionals in drug development, with a focus on quantitative data, experimental methodologies, and process visualization.

Core Physical Properties

Butyl dihydrogen phosphate is an organophosphorus compound with a range of applications stemming from its chemical nature. It is typically a colorless to light brown, oily liquid.[\[1\]](#)[\[2\]](#) The following table summarizes its key physical properties.

Property	Value	Source(s)
Molecular Formula	C4H11O4P	[3][4][5]
Molecular Weight	154.10 g/mol	[3][6]
Appearance	Colorless to Light Brown Oil/Liquid	[1][2]
Density	1.283 ± 0.06 g/cm³ (Predicted)	[1][2][3]
Boiling Point	272.5 ± 23.0 °C (Predicted) at 760 mmHg	[2][3]
Melting Point	Not definitively established for the pure substance. Often found in mixtures.	
Flash Point	118.6 °C	[3][7]
Vapor Pressure	0.00169 mmHg at 25°C	[3]
pKa	1.97 ± 0.10 (Predicted)	[2][3]
Water Solubility	There are conflicting reports. Some sources indicate it has excellent solubility in water, while others state it is insoluble or moderately soluble. Further experimental verification is recommended.	[8]
Solubility in Organic Solvents	Soluble in ethanol and diethyl ether. Slightly soluble in DMSO, ethyl acetate, and methanol.	[1][2]

Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of **butyl dihydrogen phosphate** are not readily available in published literature. However, standardized methods, such as those provided by the Organisation for Economic Co-operation and

Development (OECD) and the American Society for Testing and Materials (ASTM), are applicable.

Determination of Melting Point (Adapted from OECD Guideline 102)

The melting point of a substance is the temperature at which it transitions from a solid to a liquid. For a substance like **butyl dihydrogen phosphate**, which may be an oil at room temperature, this would be more accurately described as a freezing point determination.

Method: The capillary method is commonly employed.

- Sample Preparation: A small amount of the substance is introduced into a capillary tube.
- Apparatus: The capillary tube is placed in a temperature-controlled apparatus, such as a liquid bath or a metal block, equipped with a calibrated thermometer or a temperature sensor.
- Heating: The apparatus is heated at a slow, controlled rate.
- Observation: The temperatures at which the first droplet of liquid appears and at which the substance becomes completely liquid are recorded. The melting point is reported as this range.

Determination of Boiling Point (Adapted from OECD Guideline 103 and ASTM D1120)

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.

Method: The dynamic method is a suitable approach.

- Apparatus: A boiling flask containing the test substance, a thermometer to measure the liquid temperature, a reflux condenser to prevent loss of substance, and a pressure measurement device are assembled.

- Procedure: The pressure in the apparatus is gradually reduced while the substance is stirred and heated. The temperature at which boiling is observed at a given pressure is recorded. This is repeated for several pressure points.
- Data Analysis: A vapor pressure-temperature curve is plotted, and the boiling point at standard atmospheric pressure (101.325 kPa) is determined by interpolation.

Determination of Density (Adapted from OECD Guideline 109 and ASTM D4052)

Density is the mass of a substance per unit volume.

Method: The oscillating U-tube densitometer is a precise method for liquids.

- Apparatus: A digital density meter with an oscillating U-tube.
- Calibration: The instrument is calibrated using two substances of known density, typically dry air and pure water.
- Measurement: A small sample of **butyl dihydrogen phosphate** is introduced into the U-tube. The instrument measures the change in the oscillation frequency of the tube caused by the mass of the sample.
- Calculation: The density is calculated automatically by the instrument based on the calibration data. The measurement should be performed at a constant, recorded temperature.

Determination of Water Solubility (Adapted from OECD Guideline 105)

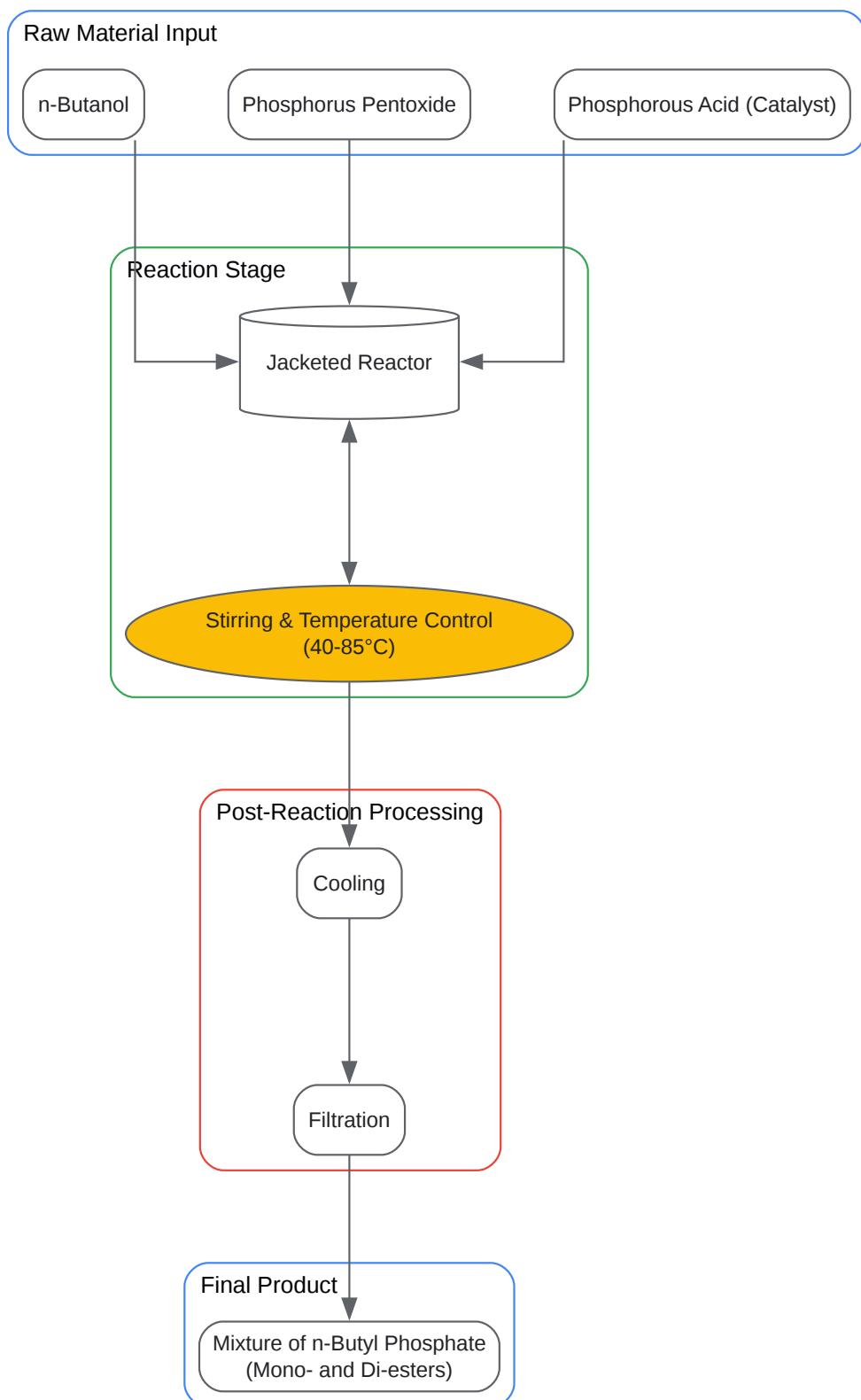
Water solubility is the maximum concentration of a substance that can be dissolved in water at a given temperature. Given the conflicting reports on the water solubility of **butyl dihydrogen phosphate**, a careful experimental determination is crucial.

Method: The flask method is suitable for substances with solubilities above 10 mg/L.

- Sample Preparation: An excess amount of **butyl dihydrogen phosphate** is added to a known volume of distilled water in a flask.
- Equilibration: The flask is agitated at a constant temperature for a sufficient period (e.g., 24-48 hours) to reach saturation.
- Separation: The mixture is centrifuged or filtered to separate the undissolved substance from the aqueous solution.
- Analysis: The concentration of **butyl dihydrogen phosphate** in the clear aqueous phase is determined using a suitable analytical technique, such as high-performance liquid chromatography (HPLC) or gas chromatography (GC).

Process Visualization

The following diagram illustrates a generalized industrial synthesis process for n-butyl phosphate mono- and di-esters, which includes **butyl dihydrogen phosphate** as a primary component. The process involves the reaction of n-butanol with a phosphorylating agent, typically phosphorus pentoxide.

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Caption: Industrial synthesis of n-butyl phosphate esters.

This guide provides a foundational understanding of the physical properties of **butyl dihydrogen phosphate**. For critical applications, it is recommended that these properties be confirmed through laboratory testing using the standardized methods outlined.

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